

# Application Notes: Assays to Measure the Effects of LY345899 Treatment

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## Compound of Interest

Compound Name: LY 345899

Cat. No.: B1675677

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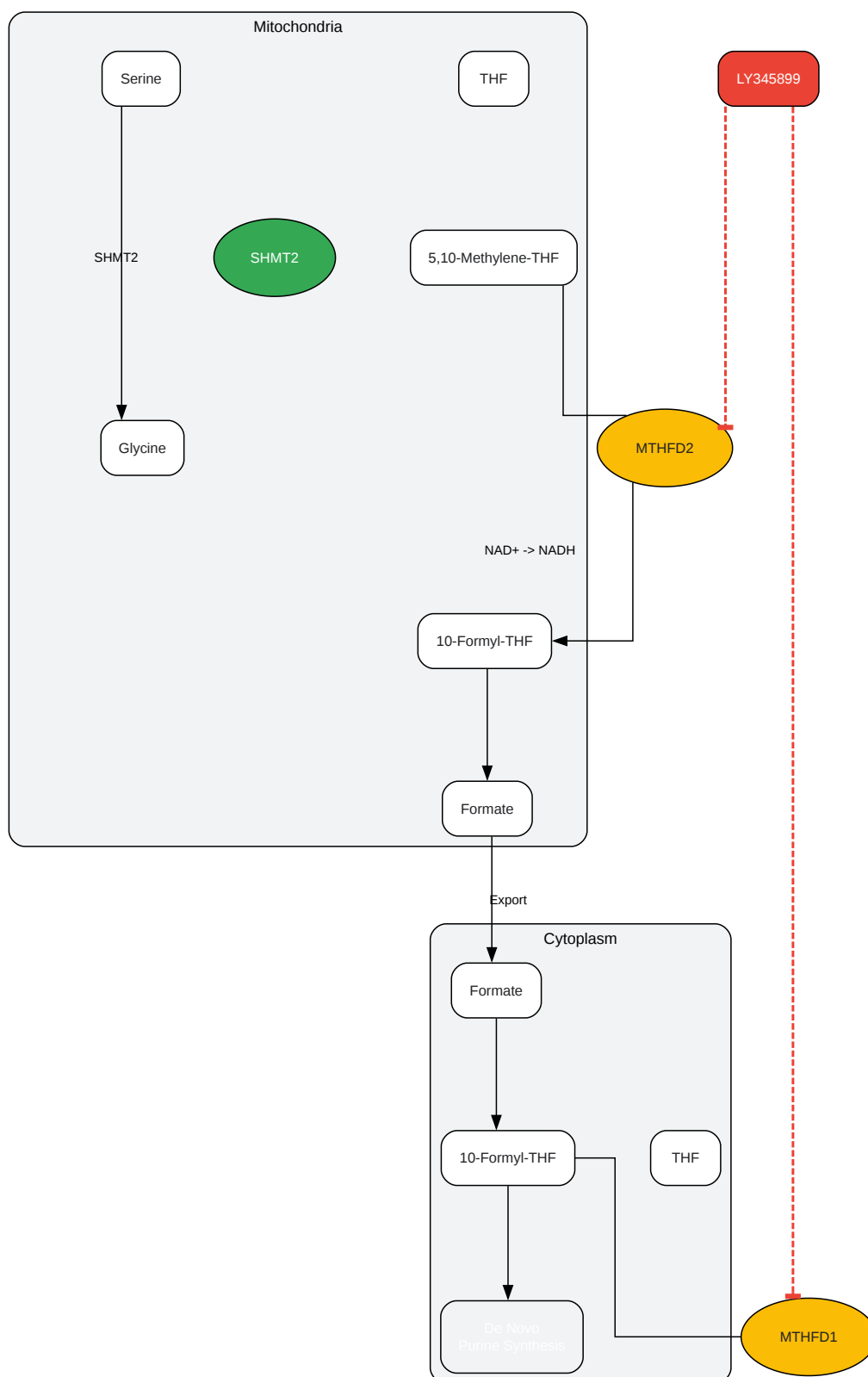
## Introduction

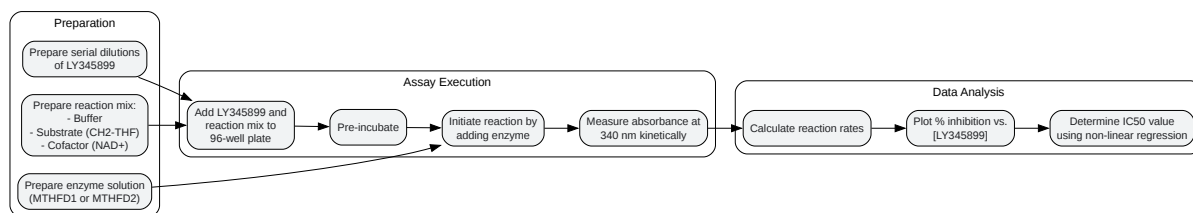
LY345899 is a folate analog that acts as a dual inhibitor of methylenetetrahydrofolate dehydrogenase 1 (MTHFD1) and methylenetetrahydrofolate dehydrogenase 2 (MTHFD2).[1] These enzymes are critical components of the one-carbon (1C) metabolic pathway, which is essential for the de novo synthesis of purines and thymidylate, precursors for DNA replication and repair.[2][3] The MTHFD2 isoenzyme is highly expressed in cancer cells and during embryonic development but is largely absent in normal adult tissues, making it an attractive therapeutic target.[4][5] By inhibiting both the cytoplasmic (MTHFD1) and mitochondrial (MTHFD2) arms of this pathway, LY345899 disrupts nucleotide synthesis, leading to S-phase cell cycle arrest and apoptosis in rapidly proliferating cells. These application notes provide detailed protocols for key assays to characterize the biochemical and cellular effects of LY345899.

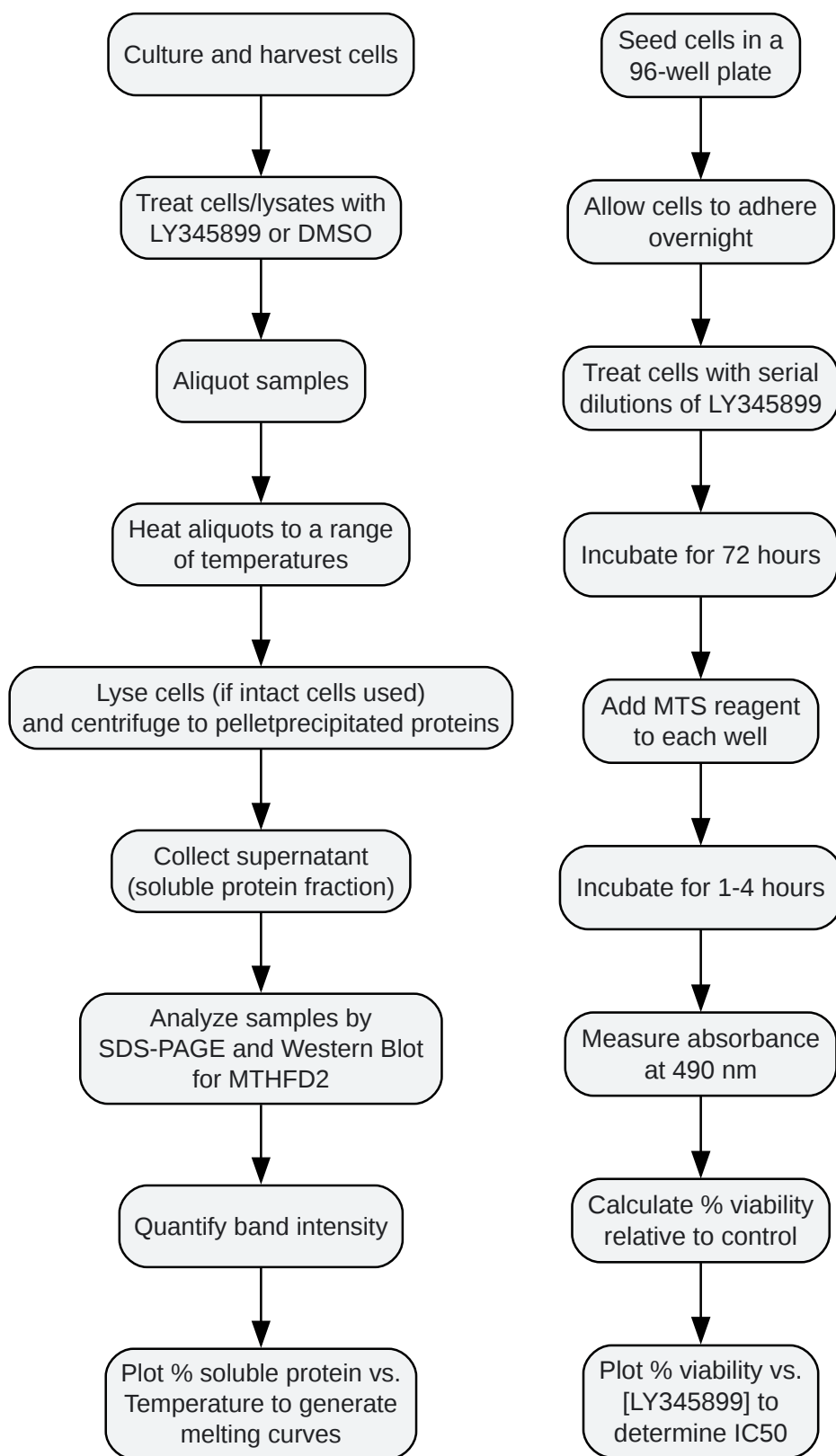
## Mechanism of Action: Inhibition of One-Carbon Metabolism

One-carbon metabolism comprises a series of cyclical reactions that occur in both the cytoplasm and mitochondria, transferring one-carbon units for various biosynthetic processes. In the mitochondria, serine is converted to glycine, donating a one-carbon unit to tetrahydrofolate (THF) to form 5,10-methylenetetrahydrofolate (CH<sub>2</sub>-THF). MTHFD2 then catalyzes the NAD<sup>+</sup>-dependent oxidation of CH<sub>2</sub>-THF to 10-formyl-THF. This formate precursor can be exported to the cytoplasm to support purine synthesis. In the cytoplasm, the trifunctional

enzyme MTHFD1 performs similar reactions. LY345899 competitively inhibits both MTHFD1 and MTHFD2, starving cancer cells of the necessary building blocks for proliferation.







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